

Aminocarb Formulation for Aerial Application: Application Notes and Protocols

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Compound of Interest

Compound Name: Aminocarb

Cat. No.: B1665979

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Introduction

Aminocarb is a non-systemic carbamate insecticide effective against a range of lepidopterous larvae and other biting insects.^[1] Its application in forestry, particularly for controlling pests like the spruce budworm, often necessitates aerial spraying to cover large and inaccessible areas. ^[1] The success of such applications hinges on the careful formulation of the spray mixture and precise calibration of the application equipment. These notes provide detailed protocols for the formulation and aerial application of **Aminocarb**, intended to guide researchers and professionals in achieving optimal efficacy and minimizing environmental impact.

Formulations for Aerial Application

Several formulations of **Aminocarb** are suitable for aerial application, each with distinct characteristics. The choice of formulation depends on the target pest, environmental conditions, and available application equipment.

1.1. Oil-Soluble Concentrates:

Oil-soluble concentrates are a common choice for aerial application of **Aminocarb**. These formulations typically contain the active ingredient dissolved in a suitable oil carrier, often with adjuvants to improve spray characteristics.

- 1.4 lb a.i./US gal Oil-Soluble Concentrate: This formulation has been historically used for aerial applications.[2]
- 167 g/l Oil-Soluble Concentrate: This is another noted concentration for aerial use.[2]

1.2. Flowable Formulations:

Flowable formulations, such as Matacil® 180F, offer flexibility as they can be mixed with water or an oil-based diluent.[3]

- Matacil® 180F in Water (180FE): An emulsion formulation.
- Matacil® 180F in Oil-based Diluent (180FO): An oil-based formulation.

1.3. Wettable Powders:

While more commonly used for ground applications, 50% and 75% wettable powder formulations of **Aminocarb** are available and could be adapted for aerial spraying with appropriate tank mixing procedures.[1][2]

1.4. Dusts:

Dust formulations are also an option for aerial application against forest pests.[4]

Quantitative Data Summary

The following tables summarize key quantitative data related to the aerial application of **Aminocarb**, compiled from various studies.

Table 1: **Aminocarb** Application Rates for Aerial Spraying

Application Rate (Active Ingredient)	Total Spray Volume	Target	Reference
0.07 kg a.i./ha	Not Specified	Canadian Forests	[2]
70 g a.i./ha	1.5 L/ha	Mixed-wood Boreal Forest	[3]
57 g a.i./ha	3.4 L/ha	Spruce Foliage (Simulated)	[2]
2.4 lb a.i./acre	Not Specified	Pilot Study	[2]

Table 2: Residue and Half-Life Data for Aerially Applied **Aminocarb**

Medium	Initial Residue/Concentration	Half-Life	Time to Non-Detectable Levels	Reference
Soil (Simulated Aerial Application)	7 mg/kg	2 days	27 days	[2]
Pond Water	2.1 mg/kg	4.4 days	32 days	[2]
Stream Water	1.9 mg/kg	8.7 days	32 days	[2]
Spruce Foliage (Simulated Spray)	10 mg/kg	6 days	47 days	[2]

Table 3: Droplet Size in Aerial Application Studies

Aircraft & Atomizer	Volume Median Diameter (Dv.5)	Reference
Cessna 188 with Micronair® AU3000	< 50 µm	
TBM Avenger with 1010 Flatfan Teejet®	> 100 µm	

Experimental Protocols

Detailed methodologies are crucial for the successful and repeatable aerial application of **Aminocarb**. The following protocols outline key experimental procedures.

3.1. Protocol for Tank-Mix Compatibility Jar Test

Prior to large-scale mixing, a jar test should be performed to ensure the physical compatibility of all components in the spray tank.

Materials:

- A clean, clear one-quart glass jar with a lid
- The same water or oil-based diluent to be used for the spray mixture
- All proposed tank-mix partners (**Aminocarb** formulation, adjuvants, etc.)
- Measuring spoons and pipettes
- Personal Protective Equipment (PPE) as specified on product labels

Procedure:

- Add one pint of the carrier (water or oil-based diluent) to the glass jar.
- Add each component to the jar one at a time, in the correct mixing order. A common mixing order is the "WALES" method: Wettable powders and water-dispersible granules first,

followed by Agitation, then Liquid flowables and suspensions, Emulsifiable concentrates, and finally Surfactants and solutions.

- Secure the lid and shake the jar vigorously for 30-60 seconds after adding each component.
- Let the jar stand for 15-30 minutes and observe for any signs of incompatibility, such as:
 - Formation of precipitates, sludge, or scum
 - Separation of components into layers
 - Gel or paste formation
 - Significant temperature change in the jar
- If any of these signs are present, the mixture is likely incompatible and should not be used.

3.2. Protocol for Aerial Spray Equipment Calibration

Accurate calibration of the spray equipment is essential to ensure the correct application rate is delivered.

Materials:

- Aircraft equipped for aerial spraying (e.g., fixed-wing aircraft or helicopter)
- Spray nozzles and atomizers appropriate for the desired droplet size
- Graduated collection containers
- Stopwatch
- Measuring tape
- Personal Protective Equipment (PPE)

Procedure:

- Pre-Calibration Check:

- Thoroughly clean the entire spray system, including the tank, pumps, hoses, and nozzles.
- Ensure all nozzles are of the same type and size and are functioning correctly. Replace any worn or damaged nozzles.
- Fill the spray tank with a known volume of water or the carrier diluent.
- Nozzle Flow Rate Determination:
 - Pressurize the spray system to the intended operating pressure.
 - Place a collection container under each nozzle and simultaneously start the spray and a stopwatch.
 - Collect the output from each nozzle for a set period (e.g., 30 or 60 seconds).
 - Measure the volume collected from each nozzle. The output should be uniform across all nozzles (typically within a 10% variance).
- Ground Speed and Swath Width Determination:
 - Determine the intended ground speed of the aircraft during application.
 - Establish the effective swath width (the width of the area effectively covered by the spray from one pass).
- Calculate Application Rate:
 - Use the following formula to calculate the application rate in gallons per acre (GPA) or liters per hectare (L/ha):
 - $\text{GPA} = (\text{Total GPM from all nozzles} \times 495) / (\text{MPH} \times \text{Swath Width in feet})$
 - $\text{L/ha} = (\text{Total L/min from all nozzles} \times 600) / (\text{km/h} \times \text{Swath Width in meters})$
 - Adjust the pressure, ground speed, or nozzle size as needed to achieve the target application rate.
- Field Verification:

- Conduct a test spray over a known area using water or the carrier diluent.
- Measure the amount of liquid sprayed and verify that it corresponds to the calculated application rate for that area.

3.3. Protocol for Droplet Size Analysis

Monitoring droplet size is critical for optimizing efficacy and minimizing spray drift.

Materials:

- Kromekote® cards or other water-sensitive paper
- Microscope with a calibrated eyepiece reticle or image analysis software
- Card holders to be placed in the target area

Procedure:

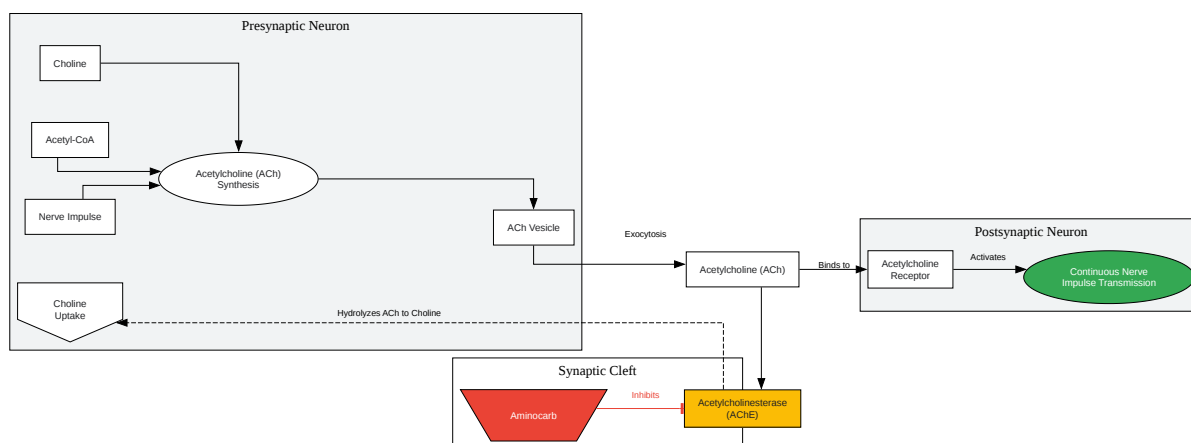
- Place Kromekote® cards on holders at various locations within the spray path before the application.
- Conduct the aerial spray pass over the card layout.
- Allow the droplets on the cards to dry completely.
- Collect the cards and analyze them under a microscope.
- Measure the diameter of a representative sample of droplets (at least 100-200 droplets per card).
- Calculate droplet size statistics, such as the Volume Median Diameter (VMD or Dv0.5), which is the droplet diameter at which 50% of the spray volume is in droplets of a smaller diameter.

Signaling Pathway of Aminocarb

Aminocarb, like other carbamate insecticides, acts as an acetylcholinesterase (AChE) inhibitor.[4][5][6] Acetylcholinesterase is a critical enzyme in the nervous system of insects and mammals, responsible for the breakdown of the neurotransmitter acetylcholine.

Mechanism of Action:

- In a normal synaptic transmission, acetylcholine is released into the synaptic cleft, binds to receptors on the postsynaptic neuron, and transmits a nerve impulse.
- Acetylcholinesterase then rapidly hydrolyzes acetylcholine into choline and acetic acid, terminating the signal.
- **Aminocarb** binds to the active site of acetylcholinesterase, preventing it from breaking down acetylcholine.
- This leads to an accumulation of acetylcholine in the synaptic cleft, causing continuous stimulation of the postsynaptic receptors.
- The overstimulation of the nervous system results in hyperactivity, paralysis, and ultimately, the death of the insect.



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Caption: Mechanism of **Aminocarb** as an acetylcholinesterase inhibitor.

Application Notes

- **Adjuvants:** The addition of adjuvants to the spray tank can significantly improve the performance of aerially applied **Aminocarb**. Surfactants can enhance wetting and spreading on foliage, while drift control agents can increase droplet size and reduce off-target

movement. The choice of adjuvant should be based on the specific formulation and environmental conditions.

- **Environmental Conditions:** Wind speed and direction, temperature, and humidity all play a crucial role in the effectiveness and safety of aerial applications. Applications should be avoided during high wind conditions to minimize drift. Low humidity and high temperatures can lead to increased evaporation of smaller droplets.
- **Droplet Size:** The optimal droplet size for aerial application is a balance between coverage and drift. Smaller droplets provide better coverage but are more susceptible to drift, while larger droplets have less drift potential but may provide less uniform coverage. The choice of nozzles, pressure, and formulation all influence the resulting droplet spectrum.
- **Safety Precautions:** **Aminocarb** is toxic, and all handling and application procedures should be conducted with strict adherence to safety protocols. This includes the use of appropriate Personal Protective Equipment (PPE), proper storage and disposal of the insecticide, and avoiding spray drift into non-target areas. Always consult the product label and Safety Data Sheet (SDS) for specific safety information.

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